

An In-depth Technical Guide to the Synthesis of 2-Phenyl-2-pentanol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthesis routes for **2-Phenyl-2-pentanol**, a tertiary alcohol with applications in organic synthesis and as a potential building block in medicinal chemistry. This document details the key synthetic methodologies, providing experimental protocols and comparative data to assist researchers in selecting and implementing the most suitable procedure for their needs.

Physicochemical Properties of 2-Phenyl-2-pentanol

A summary of the key physical and chemical properties of **2-Phenyl-2-pentanol** is presented below. This data is essential for its handling, purification, and characterization.

Property	Value
Molecular Formula	C11H16O
Molecular Weight	164.24 g/mol
CAS Number	4383-18-0
Boiling Point	216.00 °C at 760 mmHg (Predicted)
Density	0.965 g/cm ³
Refractive Index	1.51 (Predicted)

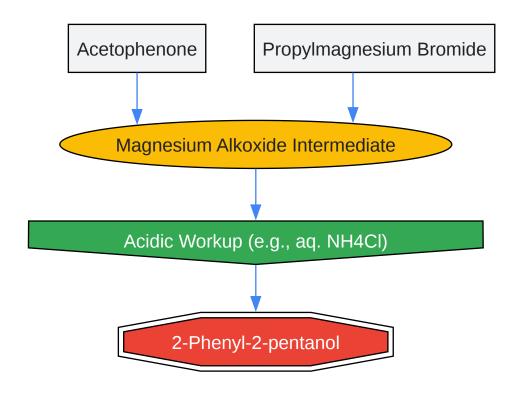


Core Synthesis Routes: The Grignard Reaction

The most versatile and widely employed method for the synthesis of tertiary alcohols such as **2-Phenyl-2-pentanol** is the Grignard reaction. This powerful carbon-carbon bond-forming reaction involves the nucleophilic addition of an organomagnesium halide (the Grignard reagent) to the electrophilic carbonyl carbon of a ketone or an ester. For the synthesis of **2-Phenyl-2-pentanol**, three primary Grignard routes are theoretically viable.

Route 1: Propylmagnesium Bromide and Acetophenone

This route involves the reaction of propylmagnesium bromide with acetophenone. The propyl group of the Grignard reagent acts as a nucleophile, attacking the carbonyl carbon of acetophenone.



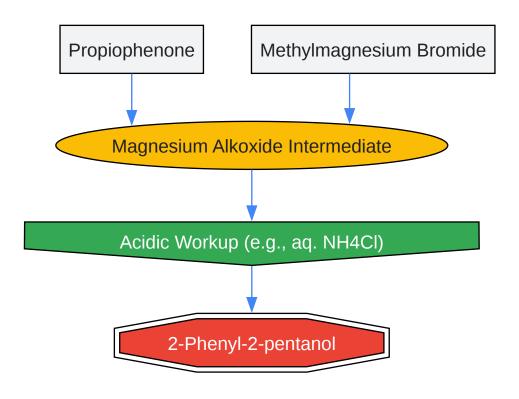
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Caption: Synthesis of **2-Phenyl-2-pentanol** from Acetophenone.

Route 2: Methylmagnesium Bromide and Propiophenone



An alternative approach is the reaction of methylmagnesium bromide with propiophenone. Here, the methyl group from the Grignard reagent attacks the carbonyl carbon of propiophenone.



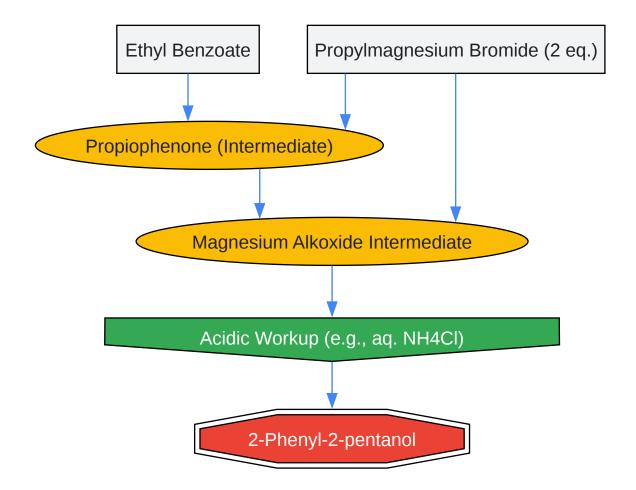
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Caption: Synthesis of **2-Phenyl-2-pentanol** from Propiophenone.

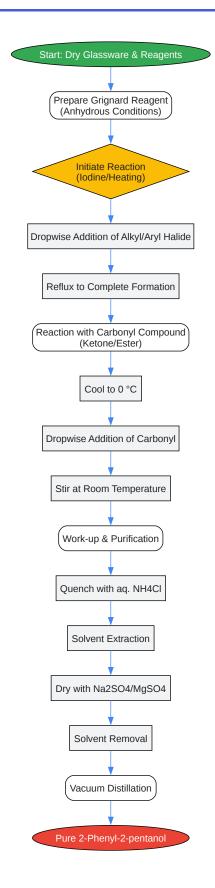
Route 3: Propylmagnesium Bromide and an Ethyl Benzoate

A third possibility involves the reaction of an excess of propylmagnesium bromide with ethyl benzoate. This reaction proceeds through a ketone intermediate, which then reacts with a second equivalent of the Grignard reagent.









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